

Operational Guide: Proper Disposal of 3-Amino-2-Chloro-2-Propenal

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Compound of Interest

Compound Name: 2-Propenal, 3-amino-2-chloro-

CAS No.: 221615-73-2

Cat. No.: B571138

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Part 1: Executive Summary (Immediate Action)

Do not dispose of 3-amino-2-chloro-2-propenal down the drain.

This compound is a functionalized acrolein derivative. While the amino group provides some resonance stabilization compared to bare acrolein, it remains a potent electrophile (Michael acceptor) and a lachrymator. It poses significant risks of aquatic toxicity and uncontrolled polymerization if mixed with incompatible waste streams.

Core Disposal Directive:

- Classification: High-Hazard Halogenated Organic Waste.
- Primary Hazard: Toxicity (Oral/Inhalation/Dermal) and Skin Sensitization.
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Segregation: Strictly segregate from acids and oxidizers. Acidic conditions can hydrolyze the amine, releasing highly unstable and volatile chlorinated aldehyde species.

Part 2: Scientific Context & Hazard Profile[3][4][5]

To ensure safety, one must understand the causality of the hazard. This compound is not merely "toxic"; it is a reactive intermediate designed to bond with biological targets.

The Mechanism of Toxicity (The "Why")

The chemical structure (

) contains an

-unsaturated aldehyde moiety.[1][2][3][4]

- Michael Addition: The alkene double bond is electron-deficient. It reacts irreversibly with nucleophiles, such as the thiol () groups in proteins and glutathione. This causes rapid depletion of cellular antioxidants and direct tissue damage (alkylation).
- Resonance & Hydrolysis: The amino group donates electron density, making the solid relatively stable under neutral conditions. However, contact with strong acids disrupts this resonance, potentially releasing 2-chloroacrolein, a volatile and explosive lachrymator.[1]

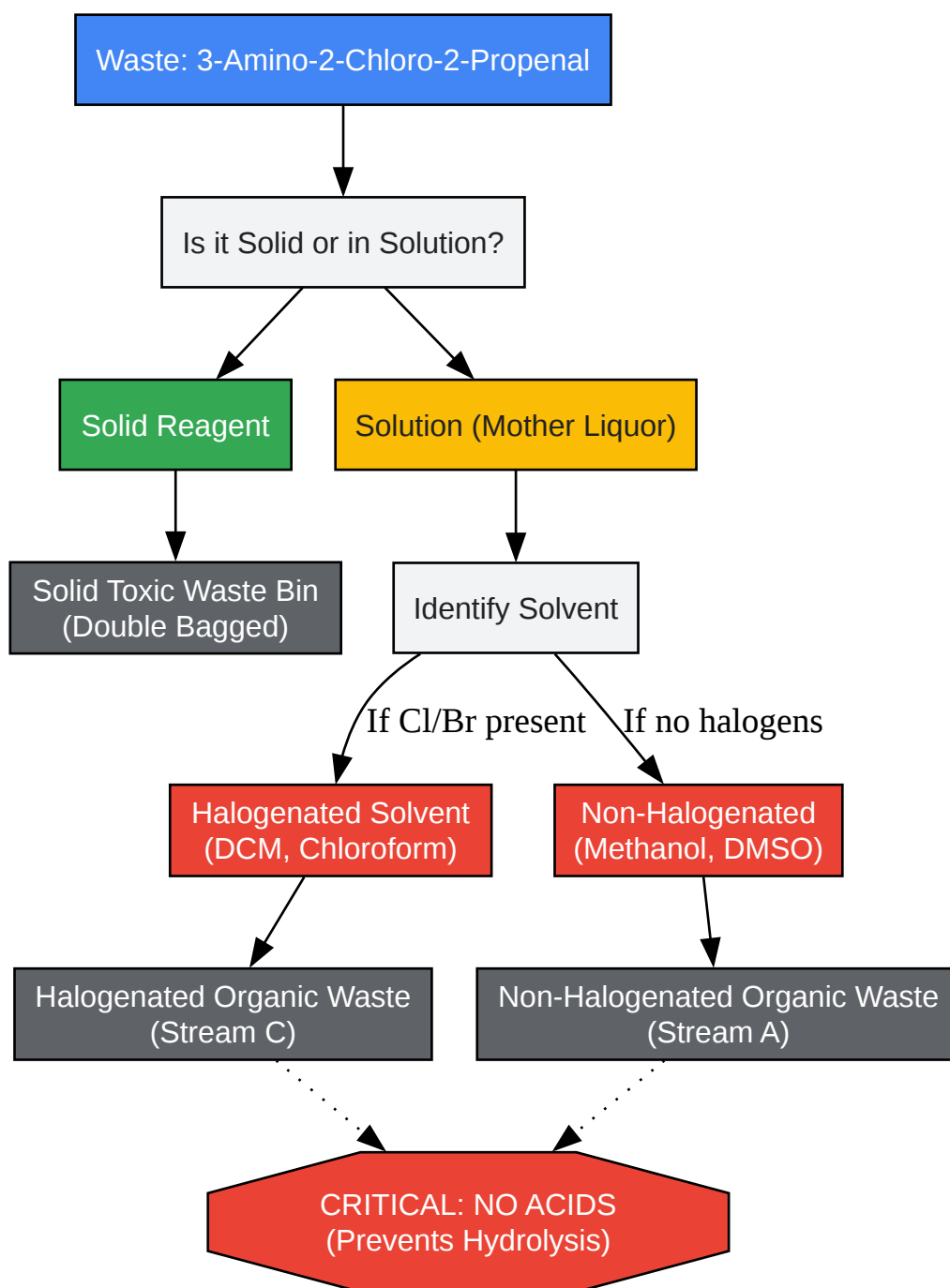
Physical & Chemical Data for Disposal

Property	Value / Characteristic	Operational Implication
CAS Number	1616-16-6	Use for waste manifesting.[1] [2]
Physical State	Solid (typically crystalline)	Dust control is critical during weighing/transfer.[1][2]
Solubility	Soluble in polar organic solvents (DMSO, Methanol)	Do not use aqueous waste streams (hydrolysis risk).[1][2]
Reactivity	Electrophilic; Polymerizable	Avoid storing in waste containers with strong nucleophiles (bases).[1][2]
Flash Point	>100°C (Predicted)	Combustible, but not a primary flammability hazard (D001).[1] [2]

Part 3: Step-by-Step Disposal Protocol

Waste Segregation Logic

Correct segregation is the single most critical step to prevent "drum reactions" (uncontrolled exotherms in waste storage).



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Figure 1: Decision tree for segregating 3-amino-2-chloro-2-propenal waste. Note the critical restriction on acidic coproducts.

Packaging and Labeling

For Solid Waste (Pure Substance):

- Primary Containment: Place the solid in a screw-top glass vial or high-density polyethylene (HDPE) jar. Do not use metal containers (corrosion risk).
- Secondary Containment: Place the primary container inside a heavy-duty clear plastic zip-bag.
- Labeling: Affix a yellow hazardous waste label.
 - Constituents: "3-Amino-2-chloro-2-propenal"[1][2]
 - Hazard Checkboxes: Toxic, Irritant.[5][6][7][8][9][10][11]
 - Note: "Halogenated - Do Not Mix with Acids."

For Liquid Waste (Reaction Mixtures):

- Container: Use an HDPE waste carboy or safety-coated glass bottle.
- Headspace: Leave at least 10% headspace to accommodate potential off-gassing or thermal expansion.
- Compatibility Check: Ensure no oxidizing agents (e.g., hydrogen peroxide, nitric acid) are present in the waste stream. If oxidizers were used, quench them (e.g., with sodium thiosulfate) and verify with test strips before adding the aldehyde waste.

Glassware Decontamination (The "Quench" Step)

Researchers often ask how to clean the flask. Do not simply wash with water (hydrolysis risk).

- Rinse: Rinse glassware with a small volume of acetone or methanol. Collect this rinse as hazardous waste (see 3.2).
- Deactivation (Optional but Recommended for Trace Residue):
 - Prepare a 5% aqueous solution of Sodium Bisulfite (
 -).

- Soak the glassware for 30 minutes. The bisulfite attacks the aldehyde and the double bond, forming a water-soluble sulfonate adduct that is significantly less toxic.
- Warning: This reaction is exothermic. Do not use this for bulk disposal, only for cleaning trace residues.

Part 4: Spill Contingency Plan

In the event of a spill outside the fume hood, immediate action is required to prevent respiratory exposure.



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Figure 2: Sequential workflow for managing spills of chlorinated acrolein derivatives.

Part 5: Regulatory & Logistics Data

When manifesting this waste for the hauler, use the following codes. While this specific CAS is not always explicitly P-listed (like Acrolein P003), it must be treated with equivalent caution due to the functional similarity.

Regulatory Body	Classification	Code / Designation
RCRA (USA)	Characteristic Waste	D003 (Reactive - if unstable) or F-List (if spent solvent mix).[1] [2] Default to "Halogenated Organic".
DOT (Transport)	Hazard Class	Class 6.1 (Toxic Substances) or Class 8 (Corrosive).[1][2]
UN Number	Generic Assignment	UN 2811 (Toxic solid, organic, n.o.s.) or UN 3261 (Corrosive solid, acidic, organic, n.o.s.).[1] [2]

Note: Always consult your institution's EHS (Environmental Health & Safety) officer for the specific waste profile number used by your facility.

References

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